

Application Note: Measuring Hexokinase Activity in Cell Lysates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tnbt*

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Introduction

Hexokinase (HK) is a foundational enzyme that initiates the process of glycolysis by catalyzing the phosphorylation of glucose to glucose-6-phosphate (G6P).^{[1][2]} This irreversible step commits glucose to the glycolytic pathway, a central hub of cellular metabolism. The activity of hexokinase is a critical indicator of the metabolic state of cells and is implicated in numerous physiological and pathological processes, including cancer and diabetes.^{[1][2]} Consequently, the accurate measurement of hexokinase activity in cellular and tissue lysates is vital for metabolic research and the development of therapeutic agents targeting these pathways.

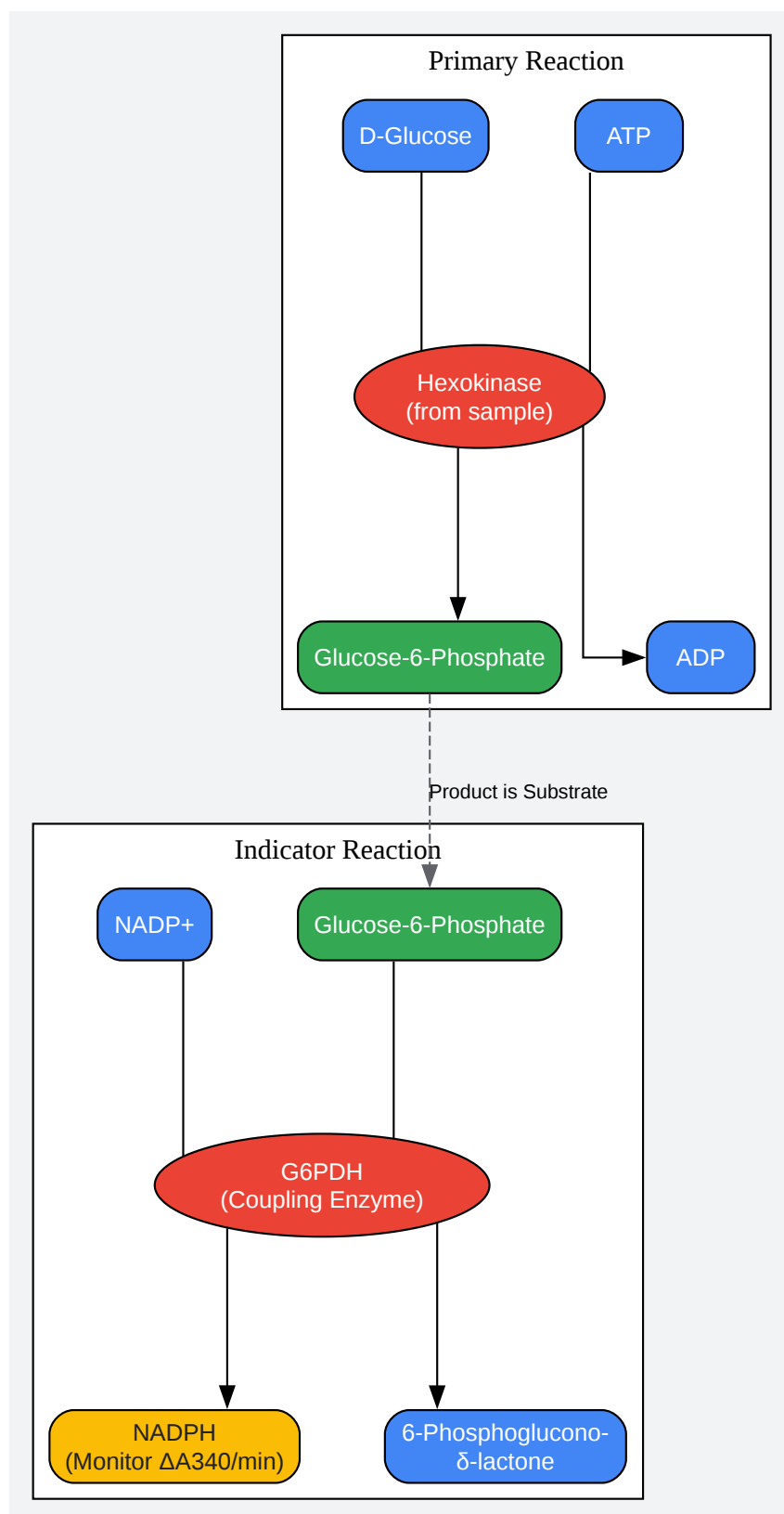
This application note provides a detailed protocol for a robust and sensitive coupled enzymatic assay to determine hexokinase activity in cell lysates. The method is based on the continuous spectrophotometric monitoring of NADPH production, which is directly proportional to hexokinase activity.^{[1][3]}

Principle of the Assay

Directly measuring the products of the hexokinase reaction can be challenging. Therefore, a coupled enzyme assay is employed to link the activity of hexokinase to a readily measurable product.^{[1][3][4]} The principle involves two sequential enzymatic reactions:

- **Primary Reaction (Hexokinase):** In the presence of ATP and Magnesium (Mg^{2+}), hexokinase in the cell lysate phosphorylates D-glucose to produce D-glucose-6-phosphate (G6P) and ADP.[\[1\]](#)[\[3\]](#)
- **Indicator Reaction (G6PDH):** An excess of exogenous Glucose-6-Phosphate Dehydrogenase (G6PDH) is added to the reaction. G6PDH catalyzes the oxidation of G6P, using β -nicotinamide adenine dinucleotide phosphate ($NADP^+$) as a cofactor, which is reduced to NADPH.[\[1\]](#)[\[3\]](#)

The rate of NADPH production is directly proportional to the rate of G6P production by hexokinase.[\[1\]](#) NADPH has a distinct absorbance maximum at 340 nm, allowing the rate of the reaction to be monitored continuously by measuring the increase in absorbance at this wavelength ($\Delta A_{340}/min$).[\[1\]](#)[\[5\]](#)[\[6\]](#)



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Figure 1. Coupled reaction for measuring Hexokinase activity.

Experimental Protocols

Part 1: Cell Lysate Preparation

This protocol describes the preparation of cell lysates suitable for enzymatic assays. It is crucial to perform all steps on ice to preserve enzyme activity.

Materials:

- Phosphate-Buffered Saline (PBS), ice-cold
- Cell Lysis Buffer (e.g., 50 mM HEPES, 50 mM NaCl, 1% Triton X-100, 5 mM EDTA, freshly added protease inhibitor cocktail).[7]
- Cell scraper
- Microcentrifuge

Procedure:

- **Cell Harvest:** Aspirate the culture medium from adherent cells. For suspension cells, pellet by centrifugation (e.g., 500 x g for 5 minutes).
- **Washing:** Wash the cells once with ice-cold PBS to remove residual medium.[2] For adherent cells, add PBS to the plate, swirl, and aspirate. For suspension cells, resuspend the pellet in PBS and centrifuge again.
- **Lysis:** Add an appropriate volume of ice-cold Cell Lysis Buffer to the cell pellet or plate. Incubate on ice for 10-20 minutes with occasional agitation.
- **Harvesting Lysate:** For adherent cells, use a cell scraper to dislodge the cells into the lysis buffer. Transfer the lysate to a pre-chilled microcentrifuge tube.
- **Clarification:** Centrifuge the lysate at high speed (e.g., 12,000-14,000 x g) for 10-15 minutes at 4°C to pellet insoluble cellular debris.[8]
- **Collection:** Carefully transfer the clear supernatant, which contains the soluble proteins, to a new pre-chilled tube.[2] This is the cell lysate. Keep on ice.

Part 2: Protein Concentration Determination (Bradford Assay)

To ensure accurate comparison between samples, it is essential to normalize hexokinase activity to the total protein concentration of the lysate.

Materials:

- Bradford Reagent
- Bovine Serum Albumin (BSA) standards (e.g., 0.1 to 1.0 mg/mL)
- Spectrophotometer or microplate reader capable of reading at 595 nm

Procedure:

- Prepare Standards: Prepare a series of BSA standard dilutions of known concentrations.[\[9\]](#)
[\[10\]](#)
- Sample Preparation: Dilute the cell lysate if necessary to fall within the linear range of the BSA standard curve.
- Assay: In a 96-well plate or cuvettes, add a small volume of each standard or unknown sample (e.g., 5-10 μ L).
- Reagent Addition: Add the Bradford Reagent to each well or cuvette (e.g., 200 μ L). Mix gently.
- Incubation: Incubate at room temperature for at least 5 minutes.[\[11\]](#)[\[12\]](#)
- Measurement: Measure the absorbance at 595 nm.[\[9\]](#)[\[11\]](#)
- Calculation: Generate a standard curve by plotting the absorbance of the BSA standards versus their concentrations. Use the linear equation from the standard curve to determine the protein concentration of the cell lysate samples.[\[10\]](#)[\[11\]](#)

Part 3: Hexokinase Activity Assay

This protocol is designed for a spectrophotometer using a 1 cm pathlength cuvette. Volumes can be scaled down for use in a 96-well plate format.

Materials:

- Assay Buffer (e.g., 50 mM Triethanolamine buffer, pH 7.6)[5]
- 1 M D-Glucose solution
- 100 mM ATP solution
- 100 mM MgCl₂ solution
- 20 mM NADP⁺ solution
- Glucose-6-Phosphate Dehydrogenase (G6PDH) solution (~200 units/mL)
- Spectrophotometer capable of measuring absorbance at 340 nm at a controlled temperature (e.g., 25°C or 37°C)

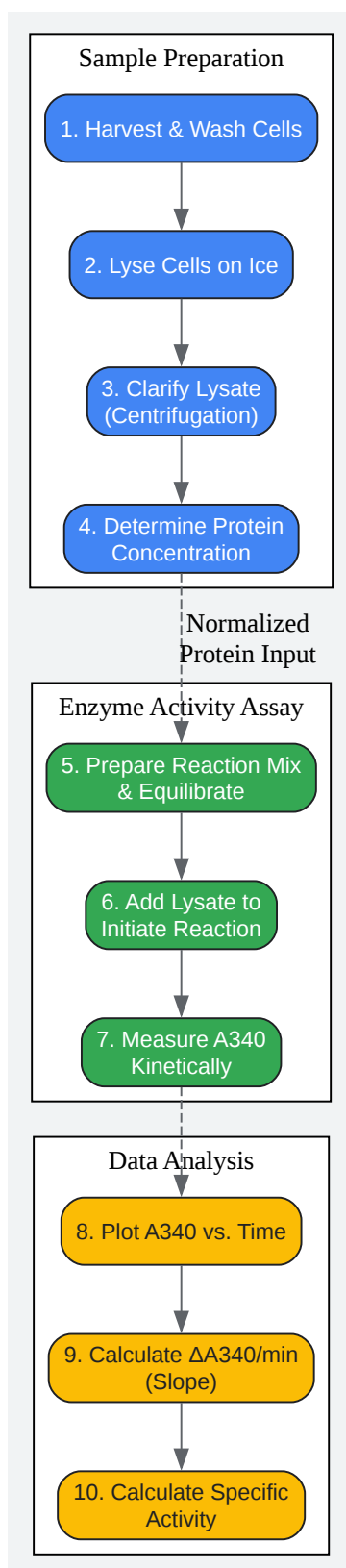
Procedure:

- Reaction Master Mix: Prepare a master mix for the number of samples to be tested. For each reaction, combine the components as listed in the table below. Prepare enough for all samples plus one blank.

Component	Volume per Reaction	Final Concentration
Assay Buffer	800 µL	50 mM
1 M D-Glucose	100 µL	100 mM
100 mM ATP	20 µL	2 mM
100 mM MgCl ₂	20 µL	2 mM
20 mM NADP ⁺	20 µL	0.4 mM
G6PDH (~200 U/mL)	10 µL	~2 U/mL

| Total Volume | 970 μ L | |

- Assay Setup: Pipette 970 μ L of the Reaction Master Mix into a cuvette. For the blank, add 30 μ L of Assay Buffer. For the samples, add 10-30 μ L of cell lysate (adjust volume based on enzyme activity) and bring the final volume to 1.0 mL with Assay Buffer.
- Equilibration: Incubate the cuvettes in the spectrophotometer at the desired temperature (e.g., 25°C) for 5 minutes to allow the temperature to equilibrate and to record any background rate.[\[6\]](#)
- Reaction Initiation: To initiate the reaction, add the cell lysate to the sample cuvettes. If the lysate was added in the previous step, the reaction has already started.
- Measurement: Immediately mix by inversion and start recording the absorbance at 340 nm every 30 seconds for 5-10 minutes.[\[1\]](#)
- Data Analysis: Plot absorbance at 340 nm versus time. Determine the rate of reaction ($\Delta A_{340}/\text{min}$) from the linear portion of the curve for both the sample and the blank.[\[1\]](#)[\[13\]](#)



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Figure 2. Experimental workflow for the Hexokinase activity assay.

Data Presentation and Calculations

The activity of Hexokinase is calculated using the Beer-Lambert law.

1. Calculate the Corrected Rate: Subtract the rate of the blank from the rate of the sample to correct for any background reactions.

- $\Delta A_{340}/\text{min (Corrected)} = \Delta A_{340}/\text{min (Sample)} - \Delta A_{340}/\text{min (Blank)}$ [\[1\]](#)

2. Calculate Enzyme Activity: The activity is calculated using the following formula:

- $\text{Activity } (\mu\text{mol}/\text{min}/\text{mL or U}/\text{mL}) = (\Delta A_{340}/\text{min (Corrected)} * \text{Reaction Volume (mL)}) / (\epsilon * \text{Path Length (cm)} * \text{Sample Volume (mL)})$

Where:

- ϵ (Molar extinction coefficient of NADPH): $6220 \text{ M}^{-1}\text{cm}^{-1}$ at 340 nm.[\[6\]](#)
- Reaction Volume: The total volume of the assay in the cuvette (e.g., 1.0 mL).
- Path Length: The path length of the cuvette (typically 1 cm).
- Sample Volume: The volume of cell lysate added to the reaction (in mL).

3. Calculate Specific Activity: To compare the activity between different samples, calculate the specific activity, which is normalized to the protein concentration.

- $\text{Specific Activity (U}/\text{mg)} = \text{Activity (U}/\text{mL)} / \text{Protein Concentration (mg}/\text{mL)}$

Example Data:

Table 1: Bradford Assay - BSA Standard Curve

BSA Conc. (mg/mL)	Absorbance at 595 nm (Avg)
0.0	0.050
0.2	0.250
0.4	0.450
0.6	0.650
0.8	0.850
1.0	1.050
Sample A Lysate	0.550
Sample B Lysate	0.750

From the standard curve, a linear regression yields the equation: $y = 1.0x + 0.05$. Protein concentration of Sample A is 0.50 mg/mL and Sample B is 0.70 mg/mL.

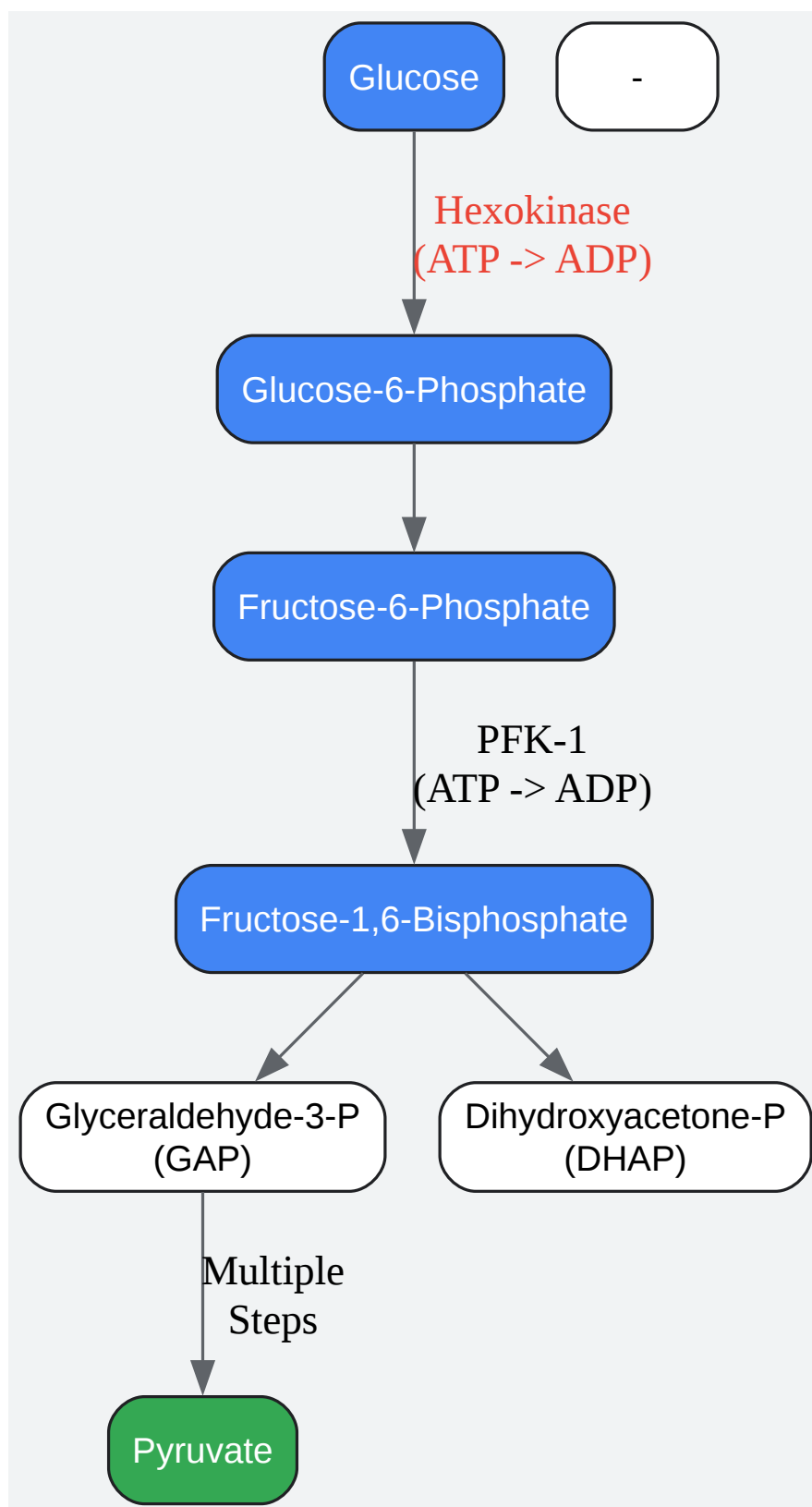
Table 2: Hexokinase Activity Measurement

Sample	$\Delta A_{340}/\text{min}$ (Raw)	$\Delta A_{340}/\text{min}$ (Corrected)	Activity (U/mL)	Specific Activity (U/mg)
Blank	0.002	N/A	N/A	N/A
Sample A	0.042	0.040	0.214	0.428
Sample B	0.064	0.062	0.332	0.474

Calculations based on a 1.0 mL reaction volume and 0.03 mL (30 μL) of cell lysate.

Glycolytic Pathway Context

Hexokinase catalyzes the first committed step in glycolysis, a ten-step pathway that breaks down glucose to pyruvate, generating ATP and NADH. Understanding its position in this pathway highlights its regulatory importance.



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Figure 3. Simplified overview of the Glycolysis pathway.

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- To cite this document: BenchChem. [Application Note: Measuring Hexokinase Activity in Cell Lysates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16091865/docs#application-note-measuring-hexokinase-activity-in-cell-lysates\]](https://www.benchchem.com/product/b16091865/docs#application-note-measuring-hexokinase-activity-in-cell-lysates)

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